

Physical properties of (Z)-4-Octen-1-ol (boiling point, density)

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Compound of Interest

Compound Name: (Z)-4-Octen-1-ol

Cat. No.: B15188041

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An In-depth Technical Guide to the Physical Properties of (Z)-4-Octen-1-ol

This technical guide provides a comprehensive overview of the key physical properties of **(Z)-4-Octen-1-ol**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and related industries. This document summarizes empirical data, outlines detailed experimental protocols for the determination of these properties, and provides a visual representation of the general experimental workflow.

Quantitative Data Summary

The physical properties of **(Z)-4-Octen-1-ol** are critical for its handling, formulation, and application in various scientific contexts. The boiling point and density are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	174.00 to 176.00 °C	@ 760.00 mm Hg[1][2]
Density	0.844 to 0.851 g/cm ³	@ 25.00 °C[1][3]

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **(Z)-4-Octen-1-ol**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[4] The capillary method is a common and effective technique for determining the boiling point of small quantities of a liquid.^[5]

Materials:

- Sample of **(Z)-4-Octen-1-ol**
- Capillary tube (sealed at one end)
- Fusion tube or small test tube
- Thermometer
- Heating apparatus (e.g., oil bath or MelTemp apparatus)^[6]
- Stirring apparatus
- Beaker

Procedure:

- A small amount of the liquid sample, **(Z)-4-Octen-1-ol**, is introduced into a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is then attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is immersed in a heating bath (e.g., oil bath) which allows for uniform heat distribution.^[7]
- The heating bath is gradually heated, and the temperature is monitored.

- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- The heat is then slightly reduced, allowing the liquid to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[7] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The procedure should be repeated to ensure accuracy.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is an intrinsic physical property defined as the mass of a substance per unit volume.[8]
[9] The density of a liquid can be determined by measuring its mass and volume.

Materials:

- Sample of **(Z)-4-Octen-1-ol**
- Pycnometer or a graduated cylinder[10]
- Analytical balance
- Thermometer
- Water bath (for temperature control)

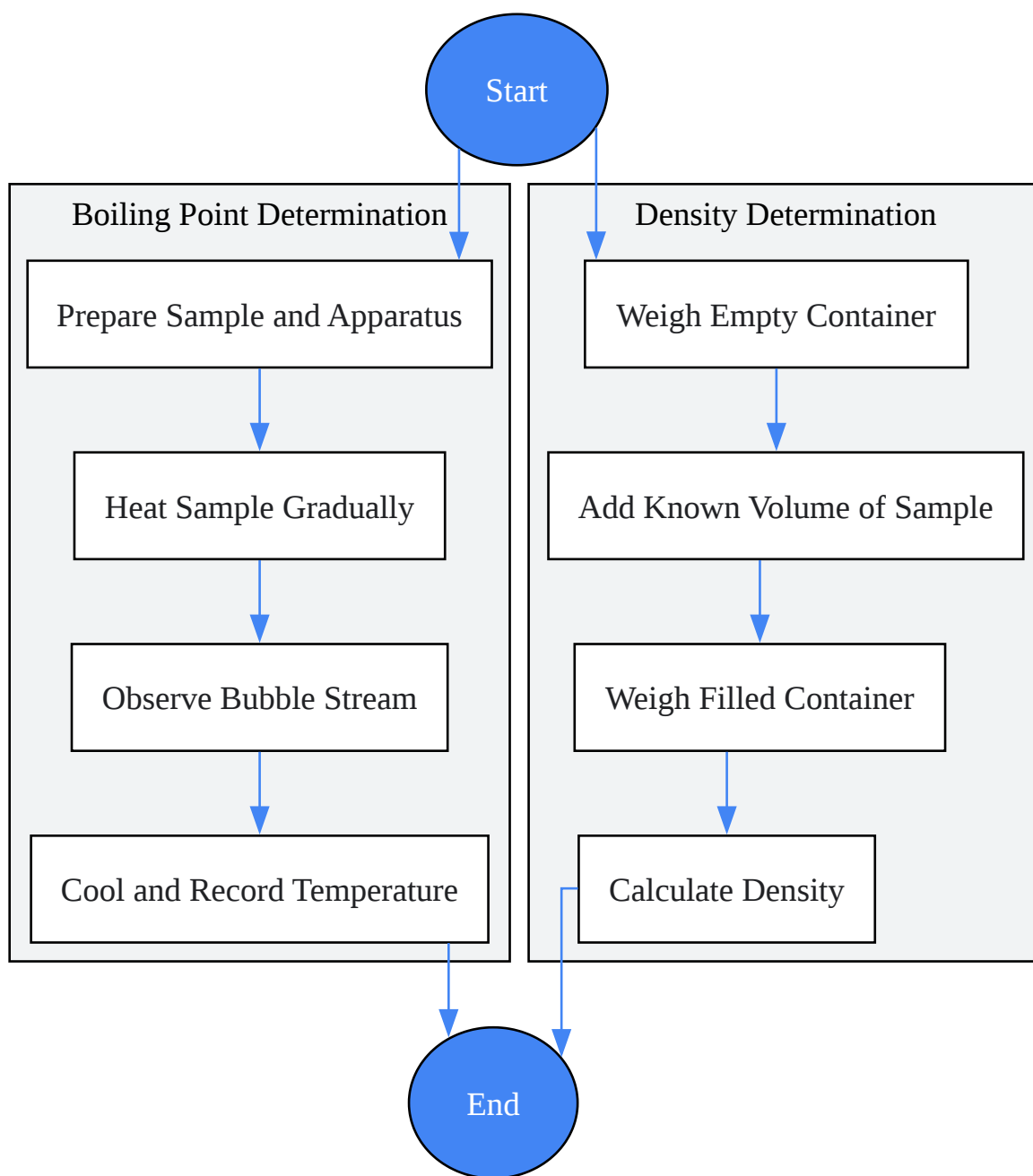
Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[10]
- A known volume of **(Z)-4-Octen-1-ol** is added to the pycnometer or graduated cylinder. When using a graduated cylinder, the volume is read from the bottom of the meniscus.[10]
- The temperature of the liquid is recorded, as density is temperature-dependent.[8]

- The combined mass of the container and the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass.[\[10\]](#)
- The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[9\]](#)
- For higher precision, the measurements should be repeated multiple times, and the average density calculated.[\[10\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the physical properties of a liquid compound.



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Caption: General workflow for determining boiling point and density.

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References

- 1. (Z)-4-octen-1-ol, 54393-36-1 [thegoodscentcompany.com]
- 2. parchem.com [parchem.com]
- 3. 4-Octen-1-ol, (4Z)- | C₈H₁₆O | CID 5352836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. Video: Boiling Points - Procedure [jove.com]
- 6. phillysim.org [phillysim.org]
- 7. jeplerts.wordpress.com [jeplerts.wordpress.com]
- 8. uoanbar.edu.iq [uoanbar.edu.iq]
- 9. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 10. chem.libretexts.org [chem.libretexts.org]
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